

Application Notes and Protocols for SAR-20347

In Vivo Studies

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Compound of Interest

Compound Name: SAR-20347

Cat. No.: B15612999

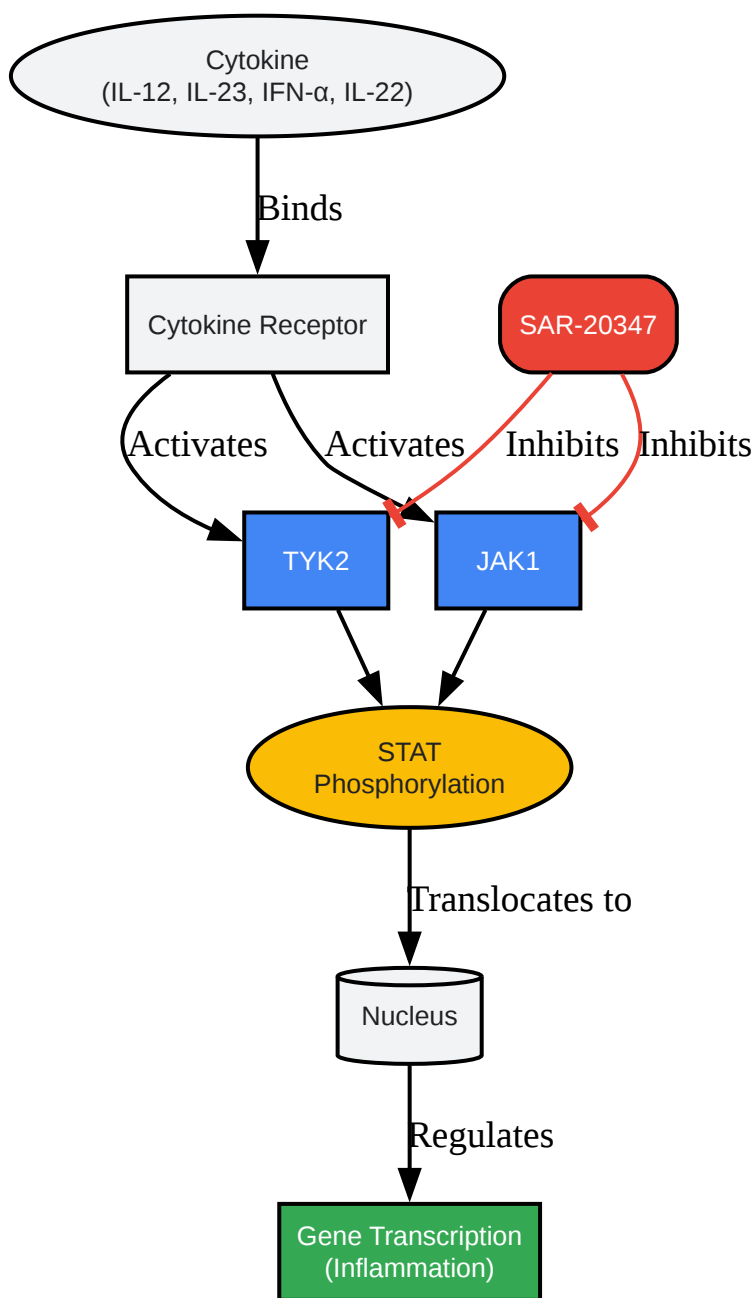
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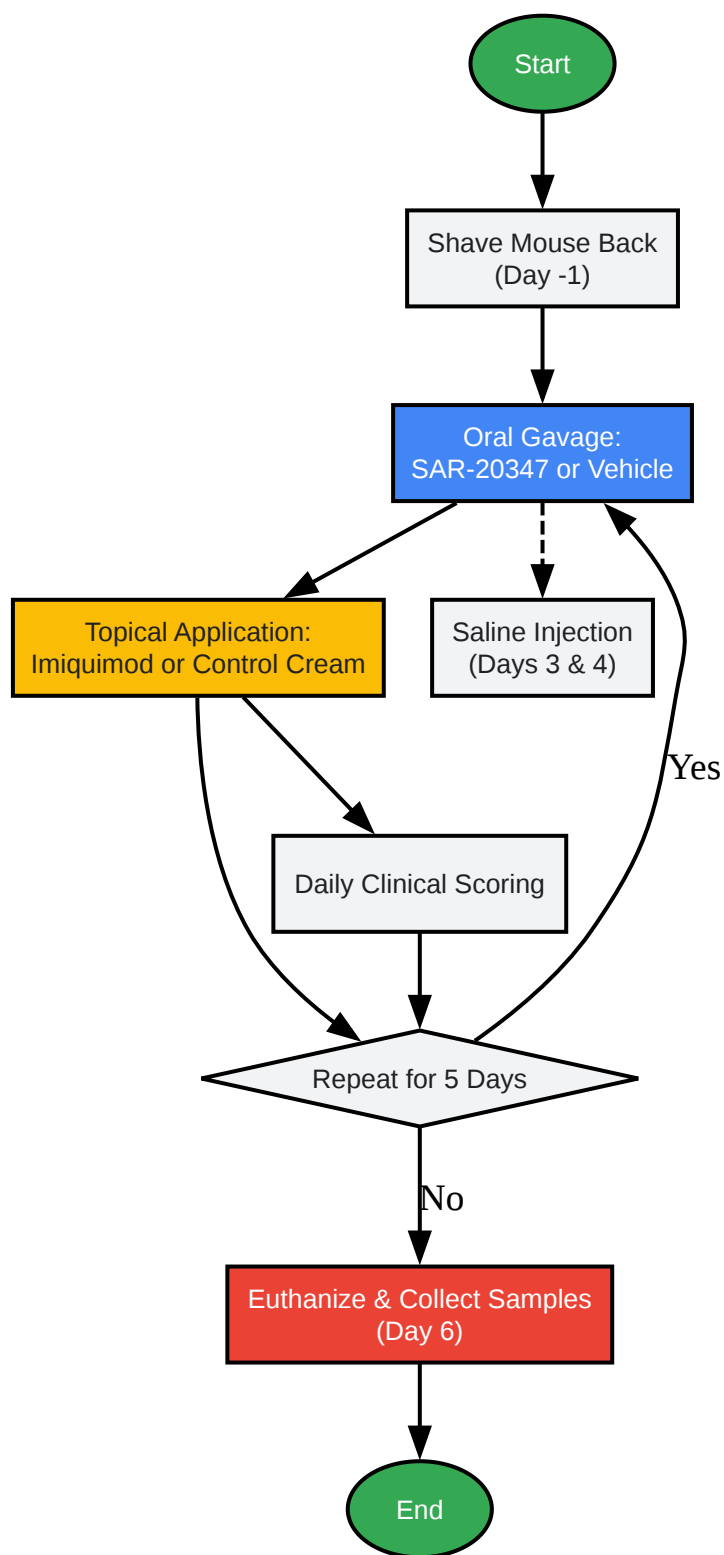
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo experimental protocols for **SAR-20347**, a potent dual inhibitor of Tyrosine Kinase 2 (TYK2) and Janus Kinase 1 (JAK1).^{[1][2]} This document includes detailed methodologies for key in vivo studies, quantitative data on its inhibitory profile and pharmacokinetics, and visualizations of its mechanism of action and experimental workflows.

Mechanism of Action

SAR-20347 selectively targets TYK2 and JAK1, which are critical components of the JAK-STAT signaling pathway.^[1] This pathway mediates the cellular response to numerous pro-inflammatory cytokines. By inhibiting TYK2 and JAK1, **SAR-20347** effectively blocks the signaling of key cytokines implicated in autoimmune and inflammatory diseases, including Interleukin-12 (IL-12), Interleukin-23 (IL-23), Type I Interferons (IFN- α/β), and Interleukin-22 (IL-22).^{[1][3]}





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References

- [1. benchchem.com \[benchchem.com\]](#)
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- [3. benchchem.com \[benchchem.com\]](#)
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